

what is I-Atabrine dihydrochloride

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Compound Focus: I-Atabrine dihydrochloride

Cat. No.: S2800317

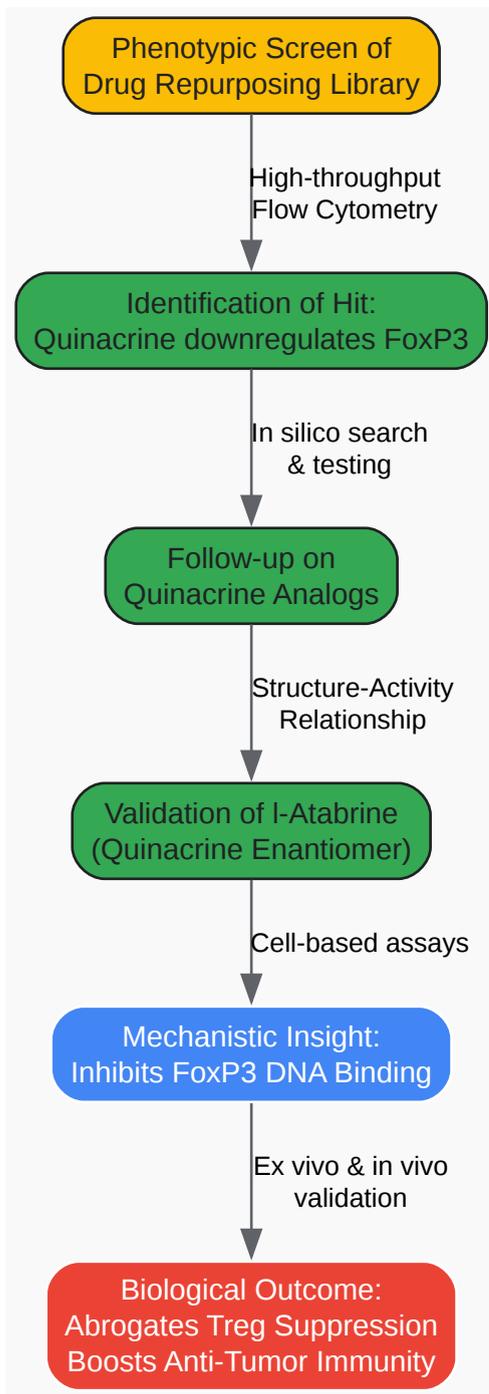
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Biological Activity & Mechanism

I-Atabrine dihydrochloride's significance in research stems from its specific biological activities, particularly its interaction with cellular pathways relevant to disease.

- **Antiprion Activity:** The compound was initially identified for its ability to inhibit prion accumulation, which are infectious agents responsible for diseases like Creutzfeldt-Jakob disease [1] [2].
- **FoxP3 Downregulation and Treg Inhibition:** A key finding from a 2025 high-throughput screen identified the parent drug, quinacrine, as a potent downregulator of **FoxP3** [3]. FoxP3 is the "master regulator" transcription factor for **regulatory T cells (Tregs)**, which play a critical role in suppressing immune responses. In the tumor microenvironment, Tregs inhibit the body's anti-cancer immunity. By interfering with FoxP3's DNA-binding activity, I-Atabrine and related compounds can **selectively abrogate Treg suppressive function**, thereby boosting anti-tumor immune responses [3].

The following diagram illustrates the logical workflow and key findings from the research that identified this mechanism.



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Research pathway from screening to mechanistic understanding of I-Atabrine's immunomodulatory effects [3].

Physical & Chemical Properties

Understanding the compound's physical and chemical characteristics is essential for designing experiments. Key data is consolidated in the table below.

Property	Details
Appearance	Light yellow to yellow solid [1]
Solubility	H₂O : 50 mg/mL (105.74 mM); DMSO : 20 mg/mL (42.29 mM). Ultrasonic treatment is recommended for dissolution [1] [4]
Storage	Lyophilized at -20°C in a desiccated environment; in solution, store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid repeated freeze-thaw cycles [1] [5]

Experimental Handling & Safety

- **Research Use Only: I-Atabrine dihydrochloride** is strictly for research purposes and not for human use [1] [5] [4].
- **Toxicity Profile:** While the human tolerability for quinacrine is well-documented, reported side effects of the parent drug at high doses or prolonged treatment include gastrointestinal distress, rare cases of toxic psychosis, and the most serious potential toxicity of **aplastic anemia** [6]. Although these are associated with clinical use, appropriate safety precautions should be taken in the laboratory.

Research Implications

The discovery that **I-Atabrine dihydrochloride** and related 9-aminoacridines can target FoxP3 represents a promising strategic approach for cancer immunotherapy [3]. By selectively disabling the immunosuppressive function of Tregs within tumors, these small molecules may help to "release the brakes" on the immune system, allowing the body's own effector T cells to more effectively attack cancer cells [3]. This highlights the potential of targeting transcription factors like FoxP3 with small molecules for new therapeutic interventions.

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